

1,3-Diethylbenzene: A High-Boiling Aromatic Solvent for Advanced Chemical Synthesis

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Compound of Interest

Compound Name: 1,3-Diethylbenzene

Cat. No.: B091504

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Diethylbenzene is a high-boiling point aromatic solvent that offers a unique combination of properties, making it a valuable, yet often overlooked, tool in the arsenal of chemists and pharmaceutical scientists. Its high boiling point, excellent solvency for a wide range of organic compounds, and relatively low reactivity make it a suitable medium for high-temperature reactions and a variety of other applications in fine chemical and active pharmaceutical ingredient (API) synthesis. This technical guide provides a comprehensive overview of the physicochemical properties, applications, safety, and handling of **1,3-diethylbenzene**, with a focus on its utility for researchers and professionals in drug development.

Physicochemical Properties

1,3-Diethylbenzene is a colorless liquid with a characteristic aromatic odor. Its key physical and chemical properties are summarized in the table below, providing a comparative overview for solvent selection in experimental design.^{[1][2][3][4][5]}

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₄	[5]
Molecular Weight	134.22 g/mol	[5]
Boiling Point	181-182 °C	[2][3]
Melting Point	-84 °C	[2][3]
Density	0.864 g/mL at 20 °C	[2][3]
Flash Point	50-56 °C	[3][5]
Autoignition Temperature	430 °C (806 °F)	[1]
Vapor Pressure	1.2 mmHg at 25 °C	[4]
Viscosity	1.24 x 10 ⁻² Pa·s at 189.26 K	[1]
Refractive Index	1.4955 - 1.496 at 20 °C	[1][3]
log Kow (Octanol-Water Partition Coefficient)	4.44 - 4.57	[5]

Solubility Profile:

1,3-Diethylbenzene is generally immiscible with water but exhibits good solubility in a wide range of common organic solvents.[2][3][6]

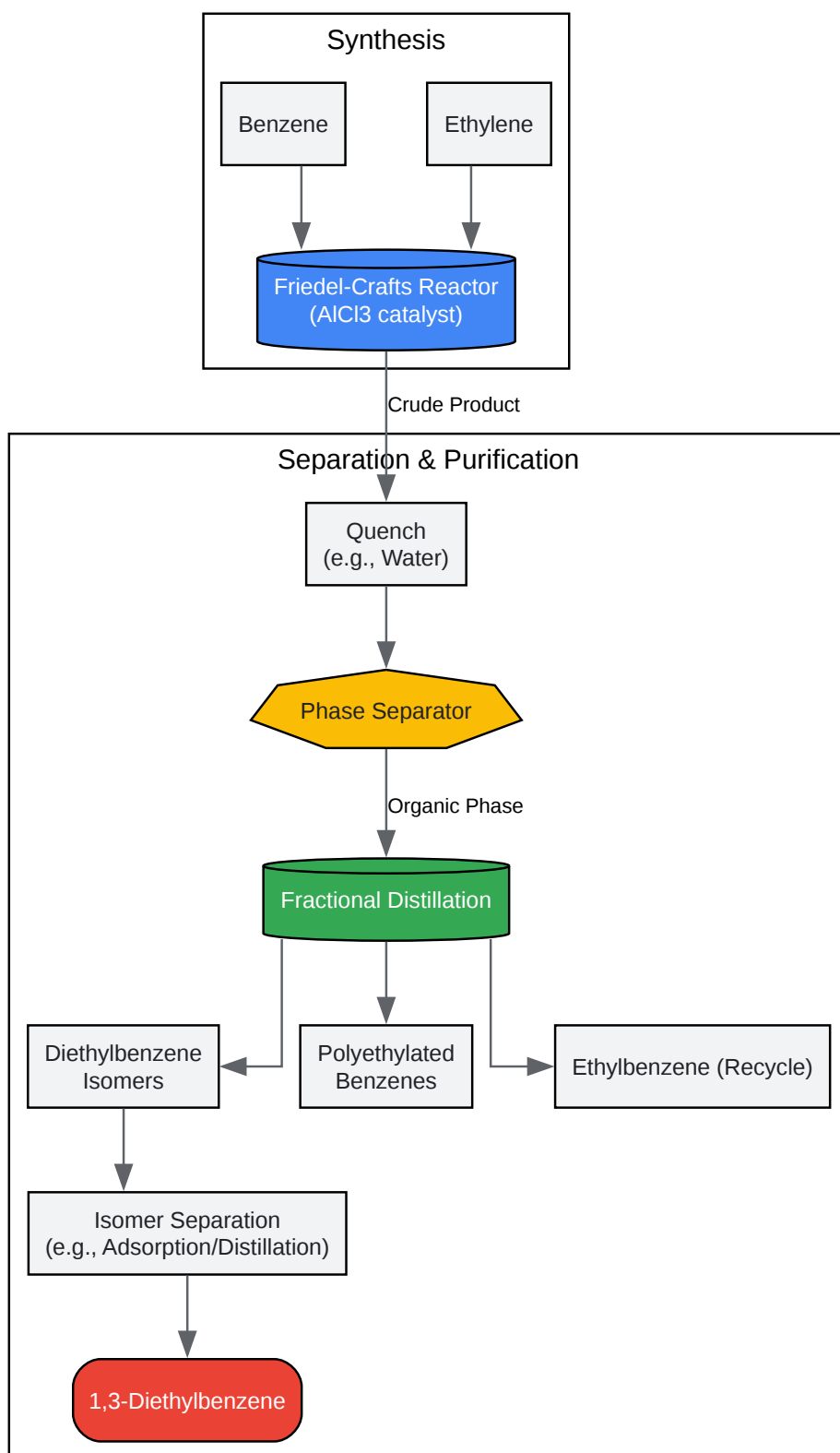
Solvent	Solubility
Water	Immiscible
Ethanol	Miscible
Diethyl Ether	Miscible
Acetone	Miscible
Benzene	Miscible
Carbon Tetrachloride	Miscible

Industrial Synthesis

The industrial production of diethylbenzene isomers, including **1,3-diethylbenzene**, is primarily achieved through two main routes:

- **Friedel-Crafts Alkylation of Benzene:** This process involves the reaction of benzene with ethylene in the presence of a Lewis acid catalyst, such as aluminum chloride. This method typically produces a mixture of ethylbenzene, diethylbenzenes, and other polyethylated benzenes, from which the desired isomers are separated.^[4]
- **Disproportionation of Ethylbenzene:** Ethylbenzene can be disproportionated to yield benzene and a mixture of diethylbenzene isomers.^[4]

The following diagram illustrates a generalized workflow for the synthesis and purification of **1,3-diethylbenzene**.



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Industrial synthesis and purification of **1,3-diethylbenzene**.

Applications in Organic Synthesis

The high boiling point of **1,3-diethylbenzene** makes it an excellent solvent for reactions requiring elevated temperatures to overcome activation energy barriers or to increase reaction rates. While specific literature examples detailing the use of **1,3-diethylbenzene** in many named reactions are sparse, its properties make it a suitable alternative to other high-boiling aromatic solvents like xylene, mesitylene, or dichlorobenzene. Below are representative experimental protocols for key organic reactions where **1,3-diethylbenzene** could be effectively employed.

High-Temperature Palladium-Catalyzed Cross-Coupling Reactions

High-boiling point aromatic solvents are frequently used in palladium-catalyzed cross-coupling reactions, such as the Suzuki, Heck, and Buchwald-Hartwig amination reactions. These solvents are crucial for solubilizing organic substrates and organometallic reagents and for achieving the high temperatures often required for efficient catalysis.

Representative Protocol for a Suzuki-Miyaura Coupling Reaction:

This protocol describes a generic Suzuki-Miyaura coupling where a high-boiling aromatic solvent like **1,3-diethylbenzene** would be beneficial.

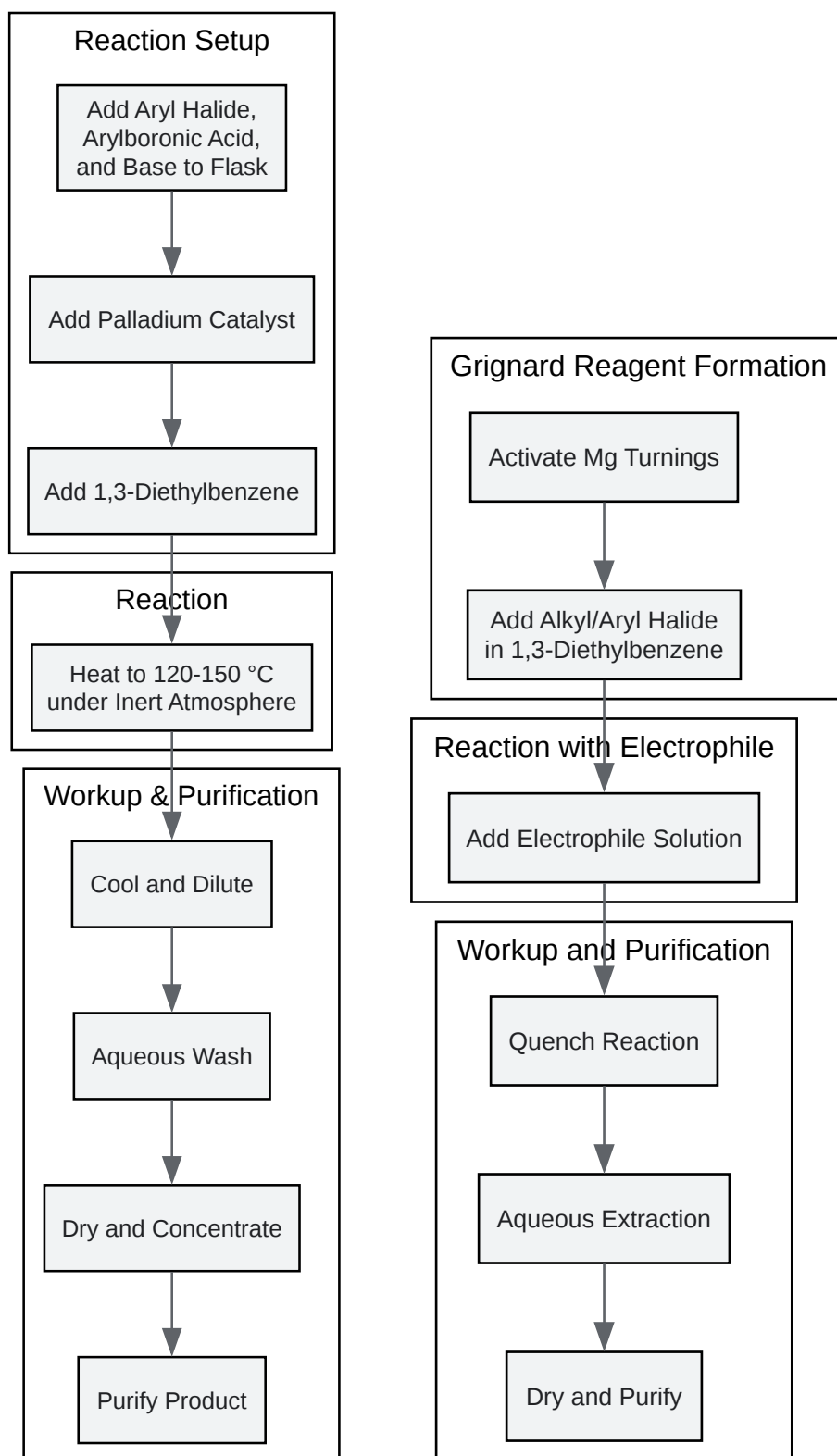
Reaction:

Aryl Halide + Arylboronic Acid $\xrightarrow{\text{(Pd Catalyst, Base, High-Boiling Aromatic Solvent)}}$ Biaryl

Experimental Procedure:

- To a dry reaction vessel under an inert atmosphere (e.g., argon or nitrogen), add the aryl halide (1.0 equiv), arylboronic acid (1.2 equiv), and a suitable base (e.g., K_2CO_3 , 2.0 equiv).
- Add a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 0.02-0.05 equiv).
- Add **1,3-diethylbenzene** as the solvent to achieve a desired concentration (e.g., 0.1-0.5 M).

- Heat the reaction mixture to a high temperature (e.g., 120-150 °C) and stir until the reaction is complete (monitored by TLC or GC/LC-MS).
- Cool the reaction mixture to room temperature and dilute with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic phase with water and brine, then dry over anhydrous sodium sulfate.
- Concentrate the solvent under reduced pressure and purify the crude product by column chromatography or recrystallization.



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